

# n-octyl benzene synonyms and identifiers

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## Compound of Interest

Compound Name: Octylbenzene

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## An In-depth Technical Guide to n-Octyl Benzene: Synonyms, Identifiers, and Applications

This technical guide provides a comprehensive overview of n-octyl benzene, a versatile aromatic hydrocarbon. Aimed at researchers, scientists, and drug development professionals, this document details its chemical identifiers, physical and chemical properties, and significant applications, with a focus on its role in pharmaceutical synthesis.

## Chemical Synonyms and Identifiers

n-Octyl benzene is known by several names and is cataloged in numerous chemical databases. Accurate identification is crucial for research and regulatory purposes.

Table 1: Synonyms and Identifiers for n-Octyl Benzene

Identifier Type	Value
Systematic Name	1-Phenyloctane
Common Names	n-Octylbenzene, Octylbenzene, Phenyloctane
CAS Registry No.	2189-60-8[1][2][3][4]
Molecular Formula	C <sub>14</sub> H <sub>22</sub> [1][2][4]
IUPAC Name	octylbenzene[4]
PubChem CID	16607
EINECS No.	218-582-1[4]
InChI	InChI=1S/C14H22/c1-2-3-4-5-6-8-11-14-12-9-7-10-13-14/h7,9-10,12-13H,2-6,8,11H2,1H3[4]
InChIKey	CDKDKZKXSXLNROY-UHFFFAOYSA-N[4]
SMILES	CCCCCCCCC1=CC=CC=C1[2][4]

## Physicochemical Properties

The physical and chemical characteristics of n-octyl benzene are summarized below, providing essential data for its handling, application, and analysis.

Table 2: Physicochemical Properties of n-Octyl Benzene

Property	Value
Molecular Weight	190.32 g/mol [1][2]
Appearance	Light yellow liquid[1]
Odor	Mild aromatic[1]
Melting Point	-36 °C[5]
Boiling Point	261-263 °C[5]
Density	0.858 g/mL at 25 °C[5]
Flash Point	107 °C
Solubility in Water	Immiscible[5]
Purity (typical)	≥98.0% (GC)[6]

## Experimental Protocols

n-Octyl benzene is a key starting material in the synthesis of various fine chemicals and pharmaceuticals. A notable application is in the production of Fingolimod, an immunomodulating drug.

### Synthesis of Fingolimod from n-Octyl Benzene

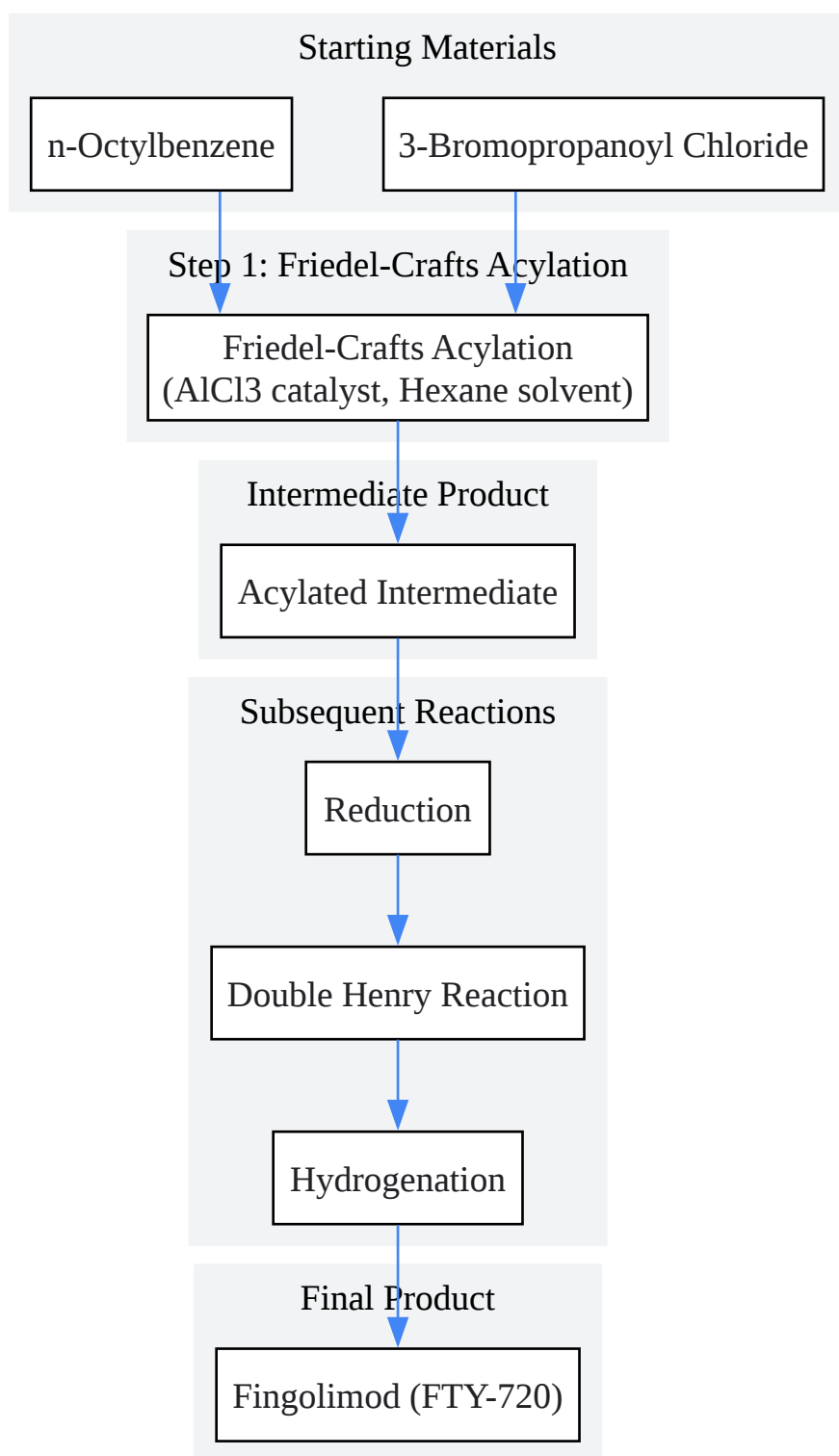
A concise synthetic route for Fingolimod (FTY-720) utilizes n-octyl benzene as a primary reactant. The overall process involves a Friedel-Crafts acylation, a reduction step, a double Henry reaction, and a final hydrogenation.[1][2][7]

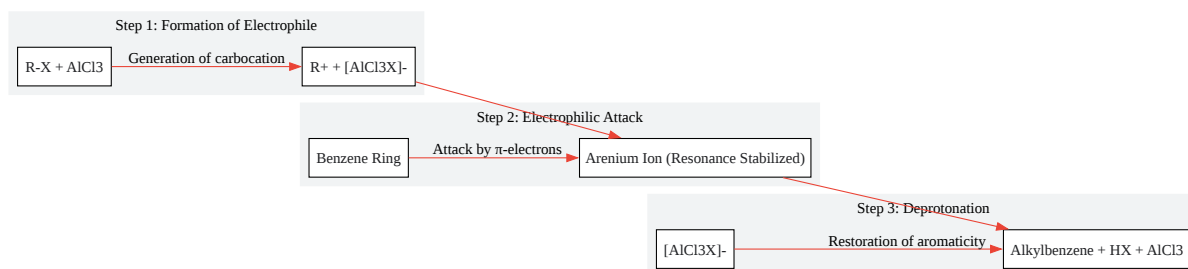
Experimental Procedure:

- Friedel-Crafts Acylation:
  - To a flame-dried 500 mL 4-necked flask, add n-octylbenzene (24.39 g, 0.128 mol) and hexane (158 mL).
  - Cool the mixture to 5°C.

- Add a solution of 3-bromopropanoyl chloride (25.0 g, 0.146 mol) dropwise.
- Subsequently, add  $\text{AlCl}_3$  (19.55 g, 0.147 mol) in portions, maintaining the reaction temperature below  $10^\circ\text{C}$ .[\[2\]](#)
- Subsequent Steps:
  - The product of the acylation is then subjected to a series of reactions including reduction, a double Henry reaction, and finally hydrogenation to yield Fingolimod.[\[1\]](#)[\[2\]](#)[\[7\]](#)

The following diagram illustrates the workflow for the synthesis of Fingolimod starting from n-octyl benzene.





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